

2-(Trifluoromethyl)Phenylhydrazine Hydrochloride CAS number and structure

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)Phenylhydrazine Hydrochloride

Cat. No.: B1313424

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An In-depth Technical Guide to **2-(Trifluoromethyl)Phenylhydrazine Hydrochloride**

Introduction

2-(Trifluoromethyl)phenylhydrazine hydrochloride is a specialized chemical compound of significant interest to the pharmaceutical, agrochemical, and synthetic chemistry sectors. As a derivative of phenylhydrazine, its structure is characterized by the presence of a trifluoromethyl (-CF₃) group at the ortho-position of the phenyl ring. This functional group imparts unique properties to the molecule, such as increased lipophilicity, metabolic stability, and binding affinity, making it a valuable building block in the design of complex and biologically active molecules.^{[1][2]} Its hydrochloride salt form enhances stability and improves handling and solubility in aqueous environments.^[1]

This technical guide provides a comprehensive overview of **2-(Trifluoromethyl)phenylhydrazine hydrochloride**, covering its chemical properties, synthesis, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

The fundamental identification and physicochemical properties of **2-(Trifluoromethyl)phenylhydrazine hydrochloride** are summarized below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	3107-34-4[1][3]
IUPAC Name	[2-(trifluoromethyl)phenyl]hydrazine;hydrochloride[4]
Synonyms	2-Hydrazinobenzotrifluoride Hydrochloride[4]
Molecular Formula	C ₇ H ₇ F ₃ N ₂ ·HCl[1]
Molecular Weight	212.6 g/mol [1][4]
SMILES	<chem>NNC1=CC=CC=C1C(F)(F)F.[H]Cl</chem> [5]

| InChI Key | ZUSWDTWYONAOPH-UHFFFAOYSA-N[4] |

Table 2: Physicochemical Properties

Property	Value
Appearance	White to light yellow crystalline powder[1][6]
Melting Point	220-238 °C (with decomposition)[1][3][7][8]
Purity	Typically ≥98% (HPLC)[1]

| Storage Conditions | Store at 2-8°C under an inert atmosphere; noted as hygroscopic, light-sensitive, and air-sensitive[1][3][9] |

Synthesis and Manufacturing

The primary route for synthesizing phenylhydrazine derivatives, including the title compound, involves the diazotization of a corresponding aniline followed by reduction.

Experimental Protocol: General Synthesis

The following protocol is a generalized procedure based on established methods for preparing substituted phenylhydrazine hydrochlorides.^{[10][11][12]}

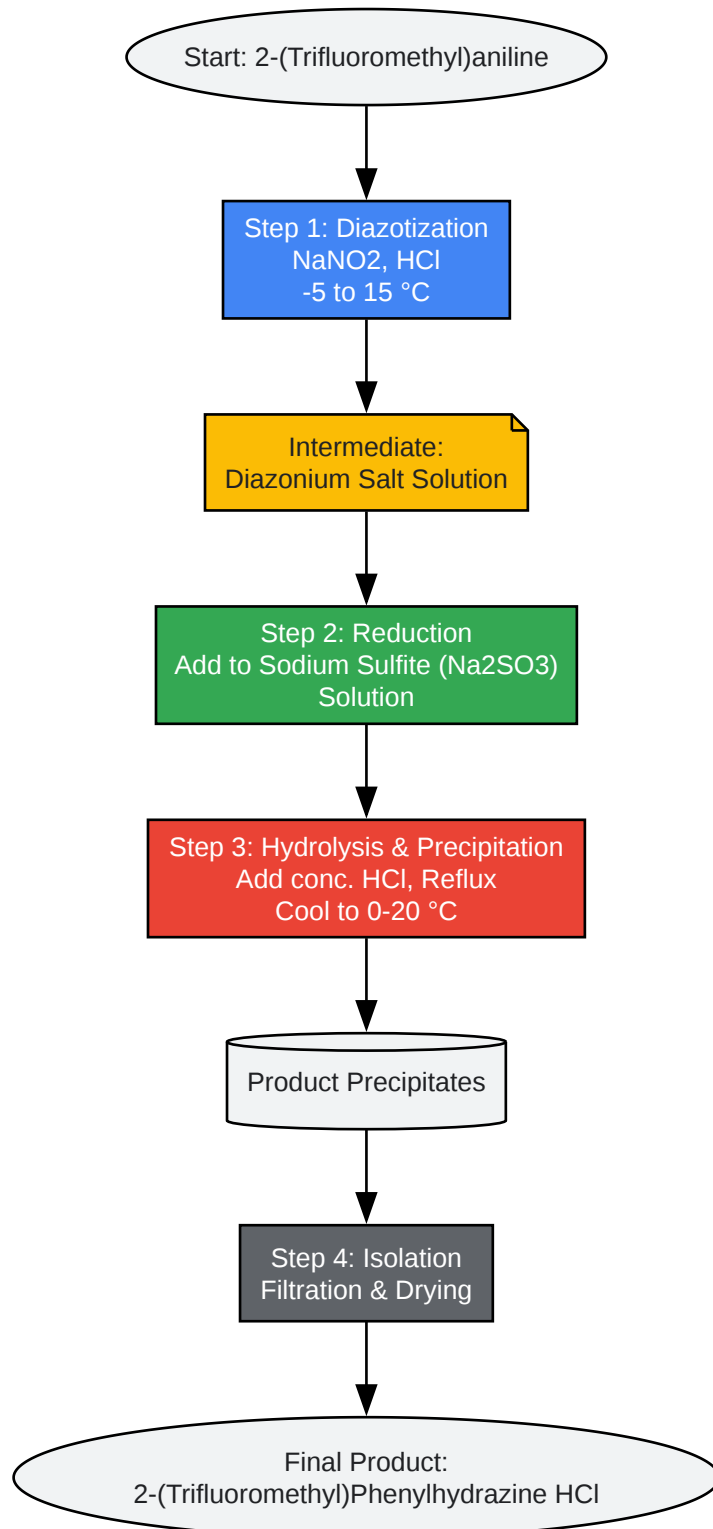
Materials:

- 2-(Trifluoromethyl)aniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Sodium Sulfite (Na₂SO₃)
- Ice

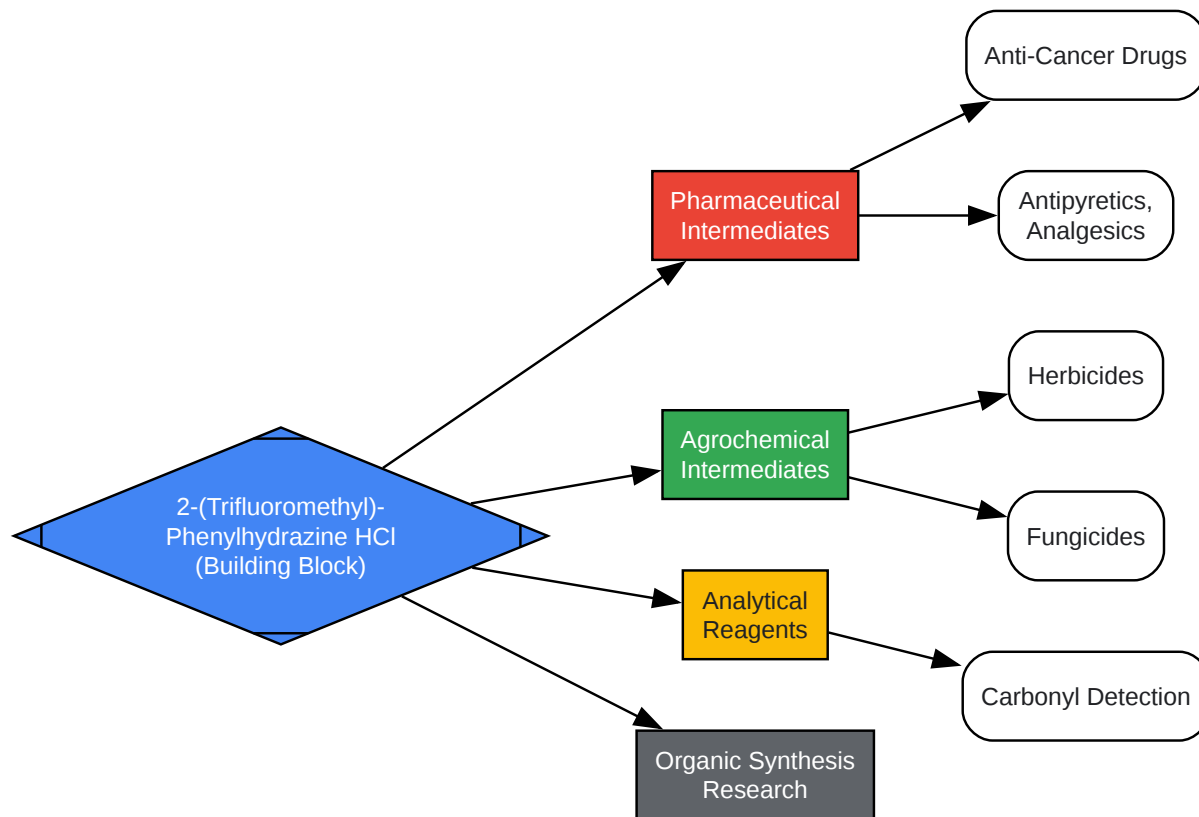
Procedure:

- **Diazotization:** 2-(Trifluoromethyl)aniline is slowly added to a stirred solution of concentrated hydrochloric acid and water, cooled to a temperature between -5 and 15°C using an ice-salt bath. A solution of sodium nitrite in water is then added dropwise, maintaining the low temperature to form the 2-(trifluoromethyl)benzene diazonium chloride intermediate.^[12]
- **Reduction:** In a separate vessel, a solution of sodium sulfite in water is prepared and cooled. The previously prepared diazonium salt solution is added in portions to the sodium sulfite solution, keeping the temperature controlled (e.g., 0-25°C). The mixture is stirred at room temperature for 1-3 hours.^[12]
- **Acid Hydrolysis and Precipitation:** Concentrated hydrochloric acid is added to the reaction mixture, which is then heated to reflux for 2-4 hours.^[12] This step facilitates the hydrolysis of the intermediate sulfonate.
- **Isolation and Purification:** The solution is cooled to between 0 and 20°C, causing the **2-(Trifluoromethyl)phenylhydrazine hydrochloride** to precipitate as a solid. The product is then collected by filtration, washed, and dried.^{[10][12]} Purity can be assessed via HPLC.^[1]

Workflow for the Synthesis of 2-(Trifluoromethyl)Phenylhydrazine HCl



Key Applications of 2-(Trifluoromethyl)Phenylhydrazine HCl

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References

- 1. chemimpex.com [chemimpex.com]
- 2. biocat.com [biocat.com]
- 3. 2-(Trifluoromethyl)phenylhydrazine hydrochloride CAS#: 3107-34-4 [chemicalbook.com]
- 4. 2-(Trifluoromethyl)phenylhydrazine Hydrochloride 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]

- 5. 3107-34-4|2-(Trifluoromethyl)phenylhydrazine hydrochloride|BLD Pharm [bldpharm.com]
- 6. 2-(Trifluoromethyl)phenylhydrazine hydrochloride, 98% 25 g | Buy Online [thermofisher.com]
- 7. 2-(Trifluoromethyl)phenylhydrazine hydrochloride [oakwoodchemical.com]
- 8. 2-(Trifluoromethyl)phenylhydrazine hydrochloride, 98% | Fisher Scientific [fishersci.ca]
- 9. sigmaaldrich.cn [sigmaaldrich.cn]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. US20190152896A1 - Continuous Flow Process For the Synthesis of Phenylhydrazine Salts and Substituted Phenylhydrazine Salts - Google Patents [patents.google.com]
- 12. CN101781229A - Synthetic method of p-trifluoromethyl phenylhydrazine hydrochloride - Google Patents [patents.google.com]
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